

The Isoquinoline Scaffold: A Cornerstone of Biological Activity in Nature

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Compound of Interest

Compound Name: *Isoquinoline*

Cat. No.: B145761

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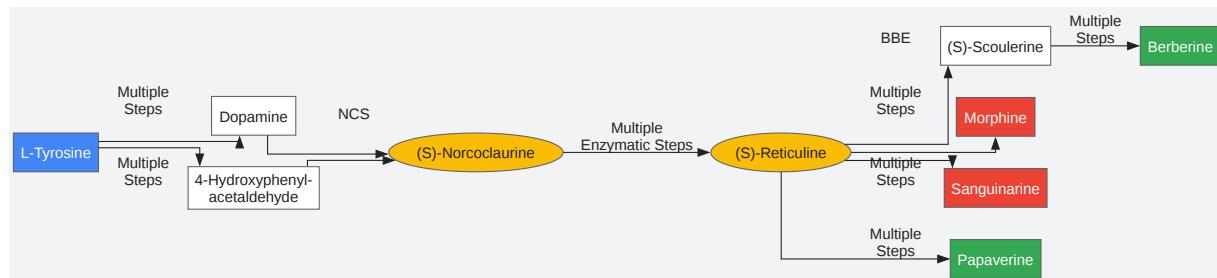
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

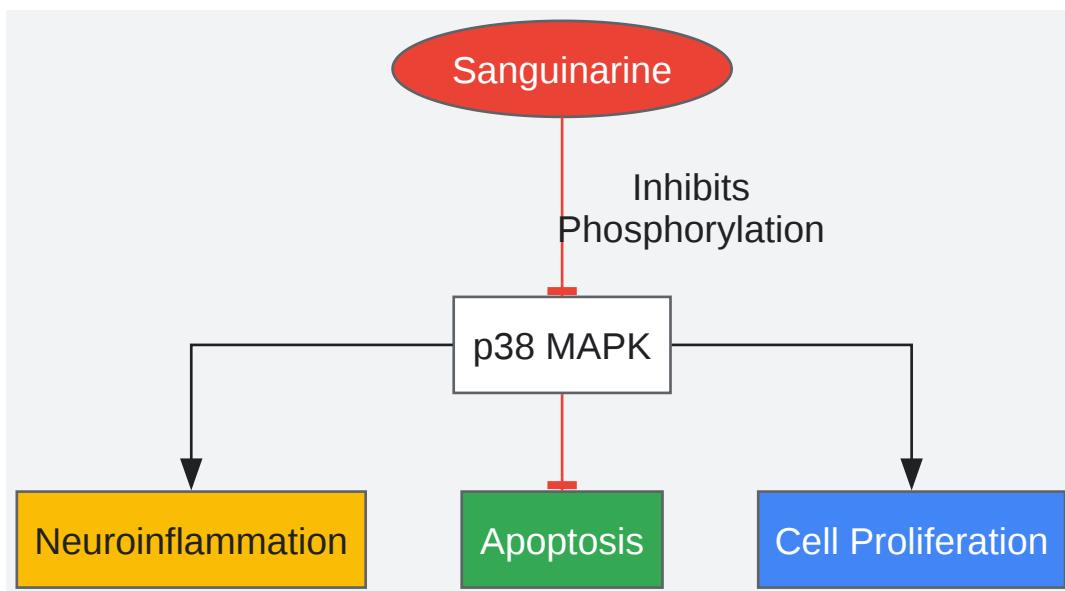
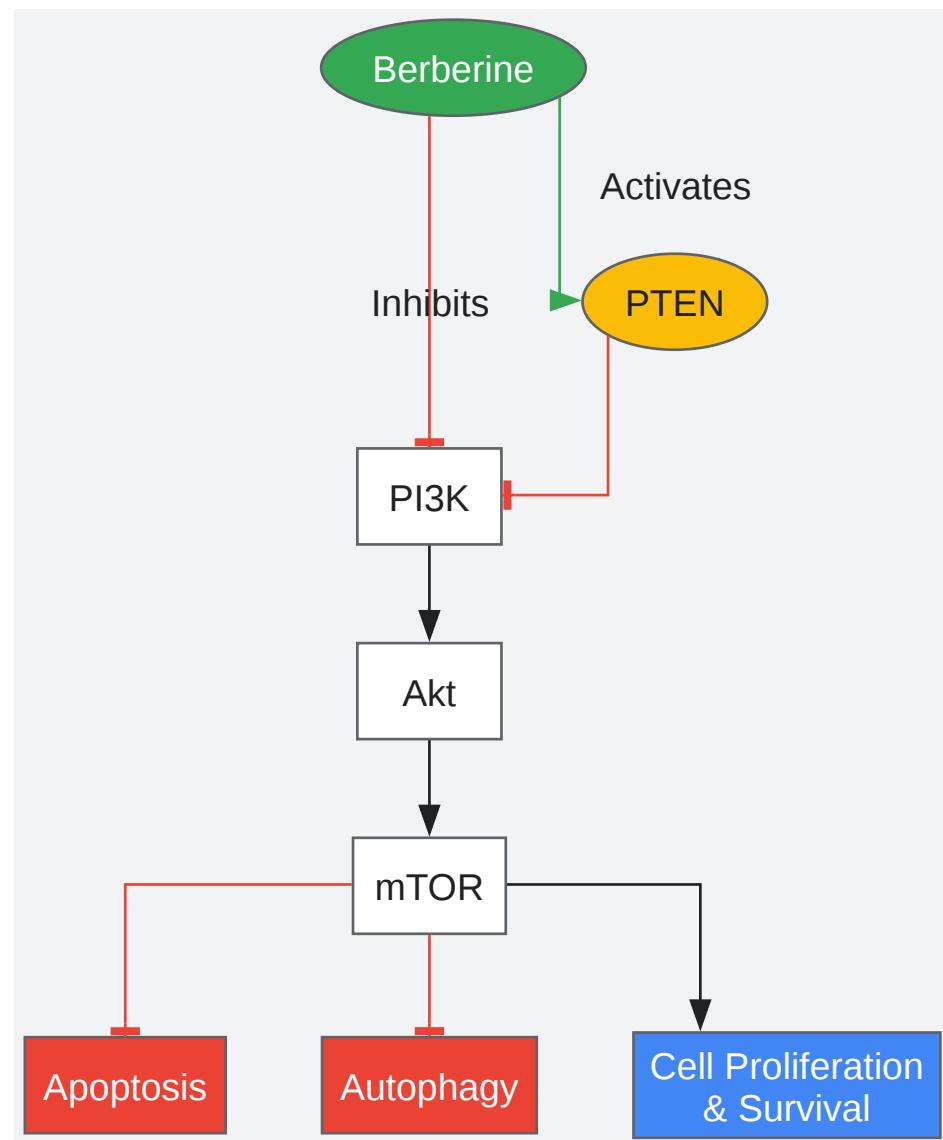
The **isoquinoline** scaffold, a heterocyclic aromatic organic compound, is a fundamental structural motif found in a vast and diverse group of naturally occurring alkaloids. These compounds, primarily biosynthesized from the amino acids tyrosine and phenylalanine, exhibit a remarkable breadth of biological activities, making them a cornerstone of natural product chemistry and a fertile ground for drug discovery. This technical guide delves into the biological significance of the **isoquinoline** scaffold, providing quantitative data on its bioactivities, detailed experimental methodologies, and visual representations of its molecular interactions.

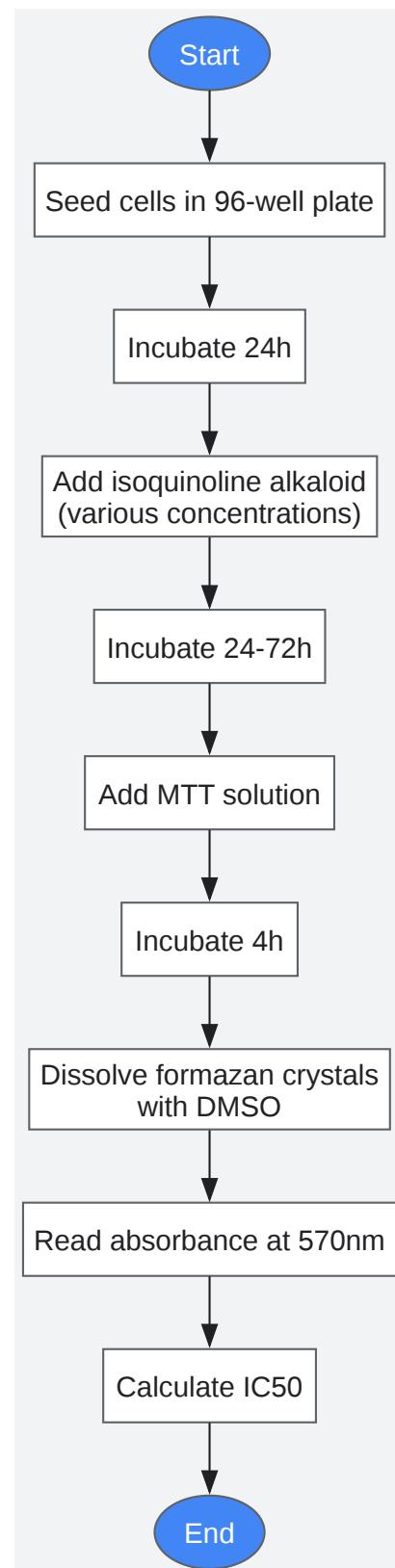
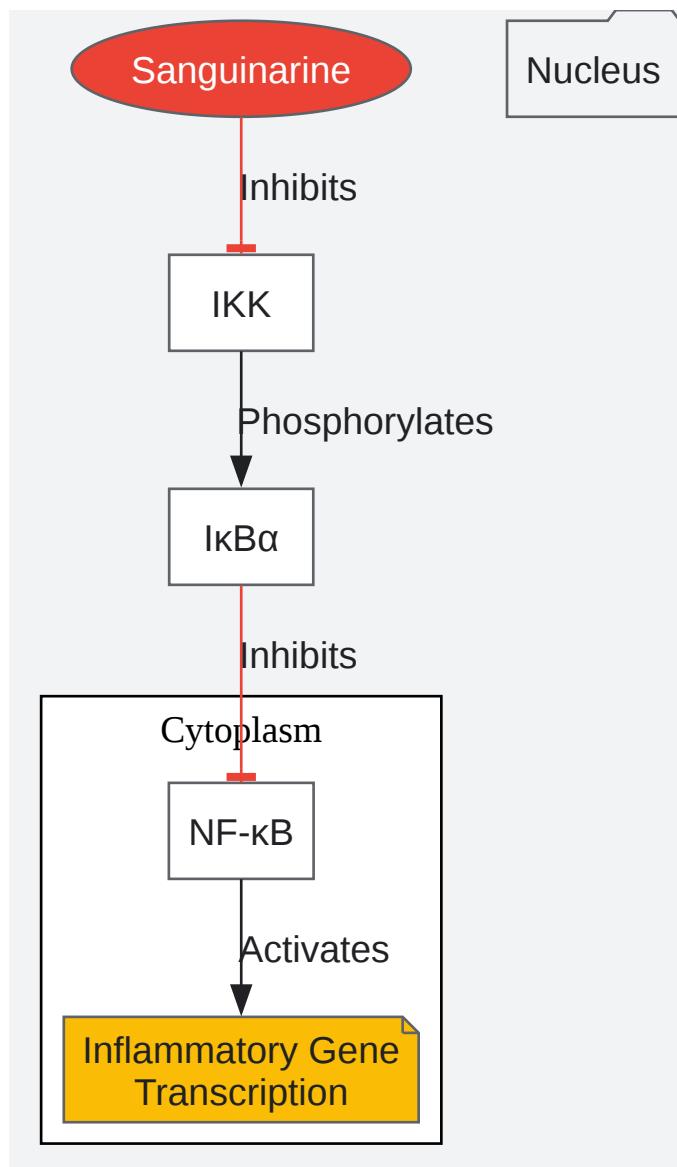
Natural Sources and Biosynthesis

Isoquinoline alkaloids are predominantly found in a variety of plant families, most notably Papaveraceae (e.g., opium poppy), Berberidaceae (e.g., barberry), Menispermaceae, Fumariaceae, and Ranunculaceae.^[1]

The biosynthesis of these alkaloids initiates with the conversion of L-tyrosine to dopamine and 4-hydroxyphenylacetaldehyde. These two precursors then undergo a Pictet-Spengler condensation reaction, catalyzed by norcoclaurine synthase (NCS), to form the central precursor to all **isoquinoline** alkaloids, (S)-norcoclaurine.^[2] From this central intermediate, a cascade of enzymatic reactions, including those catalyzed by O-methyltransferases, N-methyltransferases, and cytochrome P450 monooxygenases, leads to the vast structural diversity of **isoquinoline** alkaloids.^[3]







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References

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